

Microhelenin C: Investigating Its Potential in Combination Cancer Therapy

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Compound of Interest

Compound Name: **Microhelenin C**

Cat. No.: **B1236298**

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Microhelenin C, a naturally occurring sesquiterpene lactone, has emerged as a compound of interest in cancer research due to its potential anti-inflammatory and anticancer properties.[\[1\]](#) [\[2\]](#) While comprehensive studies on its synergistic effects with specific chemotherapy drugs are still in nascent stages, preliminary evidence suggests that **Microhelenin C** could play a significant role in enhancing the efficacy of conventional cancer treatments. This guide provides an overview of the current understanding of **Microhelenin C**'s anticancer activities and a framework for evaluating its potential in combination therapies.

Overview of Anticancer Activity

Microhelenin C has demonstrated notable biological activity in various cancer models. It is recognized for its significant antileukemic activity and has been identified as a component in plant extracts that exhibit synergistic anticancer effects.[\[3\]](#)[\[4\]](#)[\[5\]](#) For instance, an extract of *Centipeda minima*, containing **Microhelenin C**, was found to work synergistically with DNA cross-linking agents in treating non-small cell lung cancer (NSCLC) by inhibiting the Fanconi anemia pathway.[\[4\]](#)[\[5\]](#)

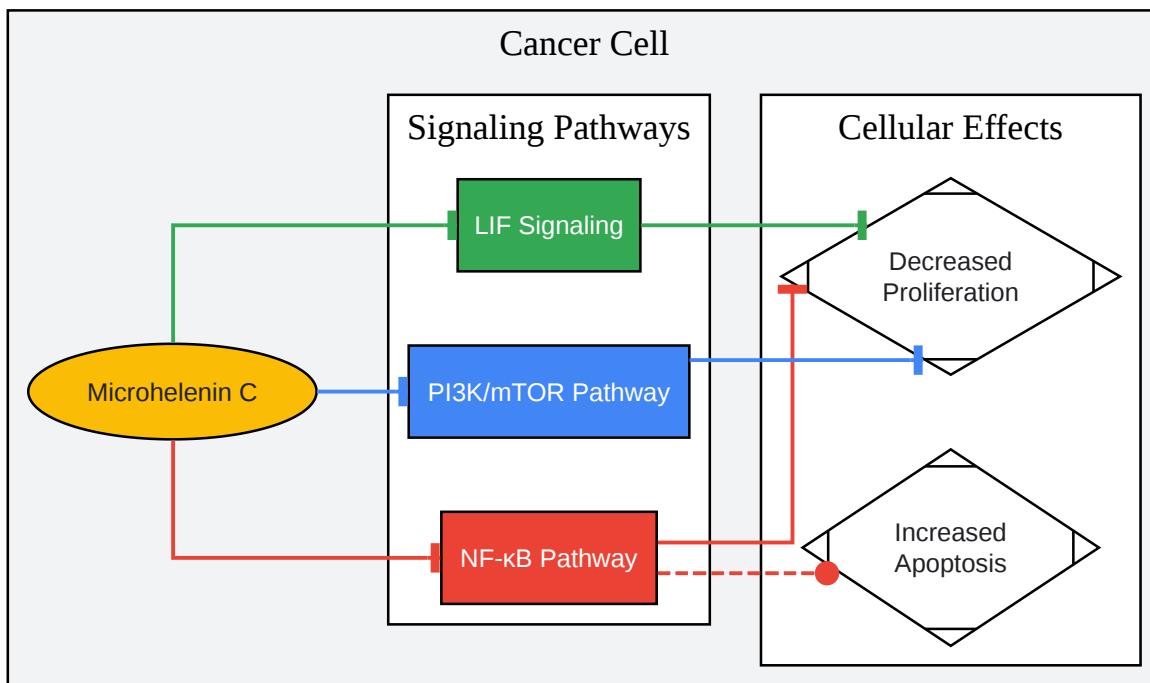
Furthermore, computational studies have predicted that **Microhelenin C** may act as a PI3K/mTOR inhibitor, a critical signaling pathway in breast cancer.[\[6\]](#)[\[7\]](#) In hepatocellular carcinoma (HCC), **Microhelenin C** has been shown to inhibit tumor proliferation by downregulating the oncogenic factor LIF (Leukemia Inhibitory Factor).[\[8\]](#) These findings underscore the compound's potential to target key cancer-driving mechanisms.

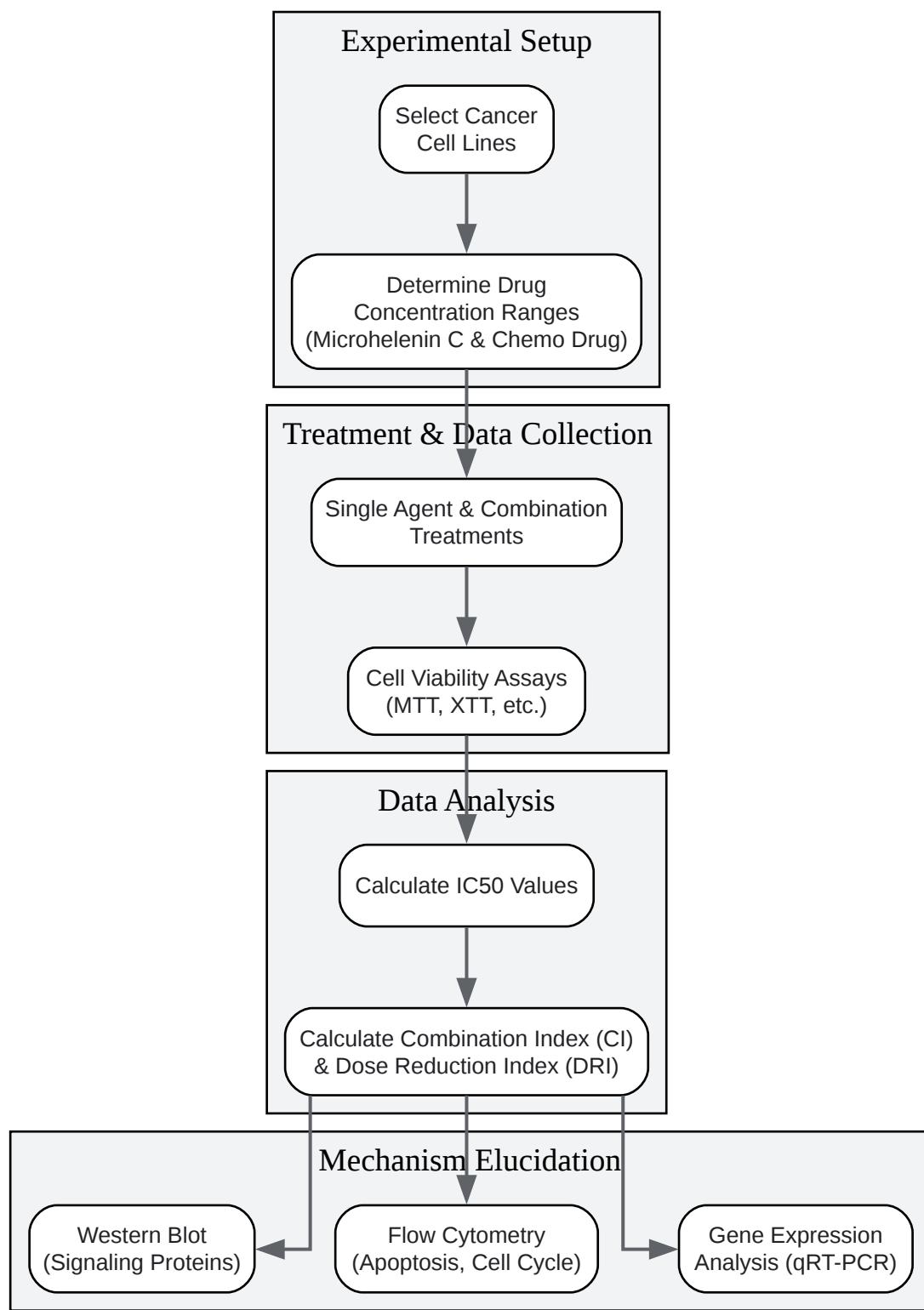
Summary of Known Anticancer Activities of Microhelenin C

Cancer Type	Mechanism of Action	Observed Effect	Reference
Leukemia	Not fully elucidated	Significant antileukemic activity	[3]
Non-Small Cell Lung Cancer (NSCLC)	Inhibition of Fanconi anemia pathway (as part of an extract)	Synergistic anticancer effect with DNA cross-linking agents	[4][5]
Breast Cancer	Predicted to be a PI3K/mTOR inhibitor (in silico)	Potential to inhibit a key cancer signaling pathway	[6][7]
Hepatocellular Carcinoma (HCC)	Downregulation of LIF cytokine	Inhibition of tumor proliferation	[8]
Keratinocytes	Not fully elucidated (as part of a mixture)	Synergistic inhibition of cell proliferation	[9]

Signaling Pathways Modulated by Microhelenin C

The anticancer effects of **Microhelenin C** are attributed to its ability to modulate specific signaling pathways involved in cancer cell proliferation and survival. The primary known mechanism is the inhibition of the NF-κB signaling pathway, which is crucial for inflammation and cell proliferation.[1] Additionally, research points towards its influence on the PI3K/mTOR pathway and the downregulation of the LIF cytokine.



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